

Reducing background noise in Argon-39 measurements

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Compound of Interest

Compound Name: Argon-39

Cat. No.: B1261546

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Technical Support Center: Argon-39 Measurements

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals reduce background noise in **Argon-39** (^{39}Ar) measurements.

Frequently Asked Questions (FAQs)

Q1: What is **Argon-39**, and why is it a concern for my low-background experiment?

Argon-39 (^{39}Ar) is a cosmogenic radioactive isotope of argon with a half-life of 269 years.[1][2][3][4] It is produced in the atmosphere through the interaction of cosmic rays with stable Argon-40 (^{40}Ar), primarily via the $^{40}\text{Ar}(n, 2n)^{39}\text{Ar}$ reaction.[5][6] Atmospheric argon has a specific activity of approximately 1 Bq/kg due to ^{39}Ar . [7][8] This intrinsic contamination creates a significant background signal for experiments searching for rare events, such as dark matter detection, as ^{39}Ar undergoes beta decay with an endpoint energy of 565 keV.[7][9][10] This can mask the low-energy signals of interest.

Q2: What are the primary sources of background noise in ^{39}Ar measurements?

Background noise in ^{39}Ar measurements can be broadly categorized into three main sources:

- **Intrinsic Background:** This is primarily from the ^{39}Ar present in the argon target itself. Argon sourced from the atmosphere is saturated with cosmogenic ^{39}Ar .[\[10\]](#)
- **Environmental Background:** This includes ambient gamma radiation from the decay of primordial radionuclides (Uranium, Thorium, Potassium) in surrounding rock and concrete, as well as radon (^{222}Rn) and its progeny, which can infiltrate the detector.[\[11\]](#)[\[12\]](#)
- **Detector-Related Background:** The materials used to construct the detector system can themselves be a source of background radiation.[\[12\]](#)[\[13\]](#) This includes radioactivity within materials like stainless steel, electronics, and even the glass in photomultiplier tubes.[\[12\]](#) Cosmic rays and their secondary particles (neutrons, muons) can also interact with the detector, creating additional background.[\[14\]](#)

Troubleshooting Guides

Issue: My measured background count is too high, obscuring the signal.

This is a common issue stemming from multiple potential sources. Use the following guide to identify and mitigate the dominant background contributors.

Step 1: Identify the Source of the Argon

Question: Is your argon sourced from the atmosphere or from underground wells?

- **Atmospheric Argon (AAr):** Contains a high concentration of ^{39}Ar (~1 Bq/kg), which is often the dominant background source in low-energy experiments.[\[7\]](#)[\[8\]](#)
 - **Solution:** Switch to underground argon (UAr). UAr is sourced from deep underground wells where it has been shielded from cosmic rays, resulting in a significantly lower ^{39}Ar concentration.[\[7\]](#)[\[10\]](#)[\[15\]](#) The DarkSide-50 experiment, for example, demonstrated a reduction factor of over 1000 by using UAr.[\[6\]](#)
- **Underground Argon (UAr):** While significantly lower in ^{39}Ar , it can be re-activated by cosmic rays during extraction, transportation, and storage on the surface.[\[5\]](#)[\[7\]](#)
 - **Solution:** Minimize the surface exposure time of your UAr. Calculations are needed to determine the maximum tolerable surface exposure before the cosmogenic activation

compromises the experiment's sensitivity.[\[7\]](#)

Step 2: Evaluate Detector Location and Shielding

Question: Where is your detector located and how is it shielded?

- Surface Laboratory: Prone to high background from cosmic rays and their secondary particles.
 - Solution: Relocate the experiment to a deep underground laboratory. These facilities provide a natural rock overburden that significantly reduces the cosmic ray flux.[\[16\]](#)
- Inadequate Shielding: Allows environmental gamma rays and neutrons to reach the detector.
 - Solution: Implement a multi-layered passive shielding system. This typically involves surrounding the detector with materials of high density and radiopurity, such as high-purity copper and ancient lead (which has low levels of ^{210}Pb).[\[16\]](#) An active veto system, such as a surrounding scintillator detector, can also be used to tag and reject incoming cosmic muons.[\[11\]](#)

Step 3: Assess Detector Construction Materials

Question: What materials were used to build your detector?

- Standard Commercial Materials: Components like stainless steel, cables, and electronics can contain significant levels of radioactive isotopes from the Uranium and Thorium decay chains.[\[12\]](#)[\[13\]](#)
 - Solution: Construct the detector using materials pre-screened for high radiopurity. Use of ultra-low background germanium detectors is a common method for selecting these materials.[\[16\]](#)[\[17\]](#) Materials like oxygen-free high thermal conductivity (OFHC) copper and specially selected plastics are often preferred.[\[12\]](#)[\[18\]](#)

Step 4: Check for Radon Infiltration

Question: Have you implemented measures to prevent radon ingress?

- No Radon Abatement: Radon is a ubiquitous noble gas that can emanate from surrounding materials and easily diffuse into the detector volume, where its decay progeny create background events.
 - Solution: Enclose the detector in a sealed, airtight chamber that is continuously purged with a gas free of radon, such as boil-off nitrogen from a cryogenic dewar.[11][16] Sealing all potential cracks and openings is also crucial.[19]

Data Presentation

Table 1: Comparison of Argon Sources and Backgrounds

Argon Source	Typical ^{39}Ar Specific Activity (Bq/kg)	Primary Production Mechanism	Mitigation Strategy
Atmospheric Argon (AAr)	~1.0[7][8]	Cosmogenic activation of ^{40}Ar in the atmosphere[6][7]	Use of Underground Argon; Isotopic Distillation[6][14]
Underground Argon (UAr)	< 0.00073 (factor of >1400 reduction)[7]	Shielded from cosmic rays underground[7]	Minimize surface exposure during transport and storage[5][7]

Table 2: Radiopurity of Common Detector Construction Materials

Material	Key Radioactive Contaminants	Application Notes
Standard Stainless Steel	^{60}Co , U/Th decay chains	Often used for cryostats but requires careful selection and screening for low-background applications.
OFHC Copper	U/Th decay chains	Preferred material for inner detector components and shielding due to its high purity and excellent thermal/electrical properties. [13]
Ancient Lead	^{210}Pb	Used for external gamma shielding. Old lead is preferred as the short-lived ^{210}Pb (half-life ~22 years) has significantly decayed. [16]
PMMA (Acrylic)	U/Th decay chains	Often used as a structural material or light guide. Can be doped with neutron absorbers like Gadolinium for shielding. [18]
Photomultiplier Tubes (PMTs)	^{40}K (in glass), U/Th	Require selection of low-background models and may need shielding from the active volume. [12]

Experimental Protocols

Protocol 1: Sourcing and Handling of Underground Argon (UAr)

This protocol outlines the critical steps to procure and maintain the low-radioactivity of UAr.

- **Extraction:** UAr is extracted from deep underground gas wells, often as a byproduct of CO_2 or Helium production. The key is that the source has been geologically isolated from the

atmosphere for many ^{39}Ar half-lives.

- Purification: The raw gas stream containing argon is processed to remove other gases. This can involve cryogenic distillation or vacuum pressure swing adsorption (VPSA) systems.
- Transport and Storage:
 - Minimize Surface Time: The total time the UAr spends on the surface must be strictly limited to prevent re-activation by cosmic rays.[7] A detailed exposure history should be logged.
 - Shielded Containers: While full shielding during transport is often impractical, storage at the experimental site should be in a shielded or underground location if possible.
- Final Purification: Before introduction into the detector, a final purification step using getters is typically performed to remove any remaining impurities (e.g., O_2 , N_2 , H_2O) to levels required for detector operation.

Visualizations

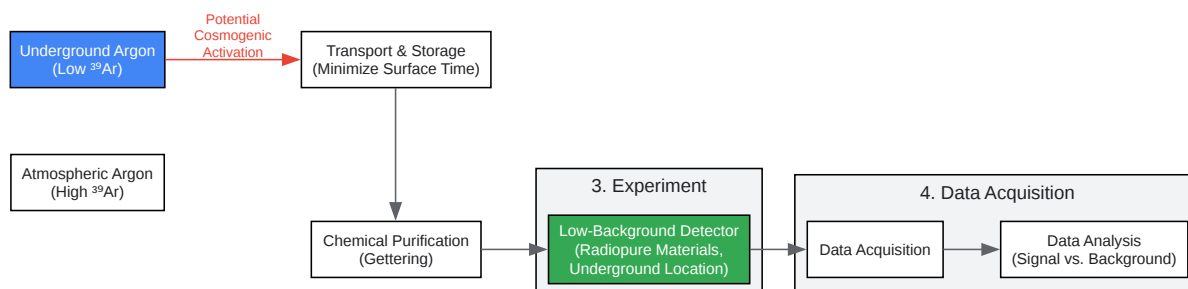
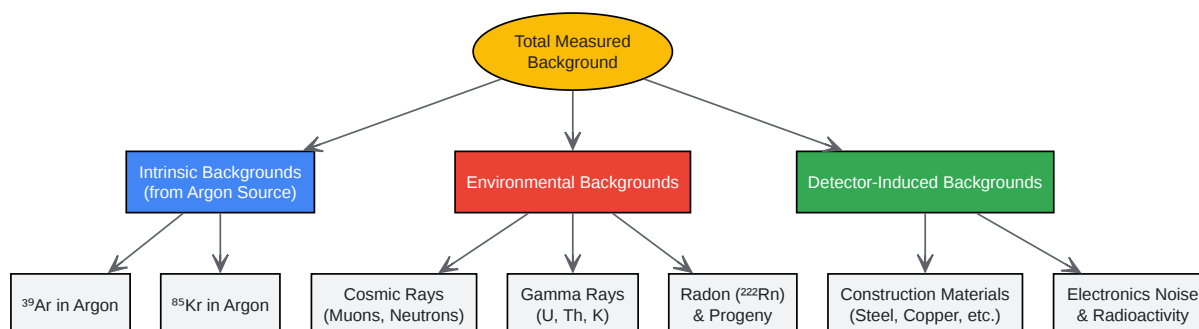
Diagram 1: Low-Background ^{39}Ar Measurement Workflow

Diagram 2: Sources of Background in Argon Detectors

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